

Application Notes and Protocols: Uranium-232 in Nuclear Forensics

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Compound of Interest

Compound Name: Uranium-232

Cat. No.: B1195260

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Introduction

Uranium-232 (U-232) is a synthetic isotope of uranium that serves as a powerful signature in nuclear forensics. Because it is not naturally occurring, its presence in nuclear material is a definitive indicator of prior neutron irradiation.[1][2] This characteristic, combined with its relatively short half-life of 68.9 years, makes U-232 and its decay products invaluable tools for determining the age, origin, and processing history of uranium-bearing materials.[3][4][5] These application notes provide detailed protocols and data for researchers and scientists engaged in the forensic analysis of nuclear materials.

Application 1: Age Determination of Nuclear Material (Radiochronometry)

One of the primary applications of U-232 in nuclear forensics is to determine the time elapsed since the last chemical purification of a uranium sample. This "age dating" is based on the radioactive decay of U-232 and the corresponding ingrowth of its first progeny, Thorium-228 (Th-228).[6] During chemical purification processes like solvent extraction or ion exchange, thorium is typically separated from uranium. After this separation, Th-228 begins to accumulate in the material as U-232 decays. By measuring the ratio of Th-228 to U-232, the time since this last separation can be calculated.

Core Principle: The U-232/Th-228 Chronometer

The age of the material is determined by the relationship between the parent (U-232) and daughter (Th-228) nuclides. Assuming the daughter nuclide was completely removed at the time of production ($t=0$), the age can be calculated using the laws of radioactive decay.[6] The measurement of this progeny-to-parent ratio serves as the chronometer.

Data Presentation: Relevant Nuclear Decay Data

Nuclide	Half-Life ($T_{1/2}$)	Decay Mode	Primary Decay Product
U-232	68.9 ± 0.4 years	Alpha (α)	Th-228
Th-228	1.913 years	Alpha (α)	Ra-224

Data sourced from[5].

Experimental Protocol: Age Determination via U-232/Th-228 Ratio

This protocol outlines the determination of the U-232/Th-228 isotopic ratio using mass spectrometry, a common technique for high-precision measurements.

1. Sample Preparation and Dissolution:

- Accurately weigh a subsample of the uranium material.
- Dissolve the sample completely in high-purity nitric acid (e.g., 8M HNO_3).[7]
- To enable Isotope Dilution Mass Spectrometry (IDMS), "spike" the dissolved sample with a known amount of a tracer isotope, such as a certified Th-230 or Th-232 solution, if quantifying the absolute amount of Th-228 is required. For age dating, the ratio is the primary interest.

2. Chemical Separation of Uranium and Thorium:

- The goal is to isolate uranium and thorium into separate fractions for analysis, removing interfering elements.
- Anion exchange chromatography is a robust method. A common resin used is UTEVA® Resin.
- Column Preparation: Prepare a column with UTEVA® Resin, and precondition it with nitric acid (e.g., 3M HNO_3).

- Loading: Load the dissolved sample solution onto the column. Uranium and thorium will adsorb to the resin.
- Elution:
- Wash the column with 3M HNO₃ to remove matrix elements.
- Elute Thorium using a dilute acid, such as hydrochloric acid (e.g., 5M HCl).
- Elute Uranium using a very dilute acid or complexing agent, such as 0.01M HCl.
- Collect the separate uranium and thorium fractions.

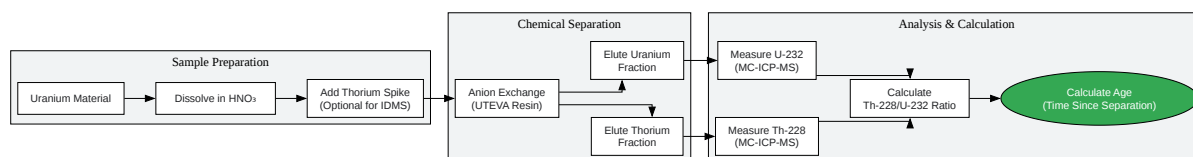
3. Instrumental Analysis:

- The isotopic compositions of the purified uranium and thorium fractions are measured using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) or Thermal Ionization Mass Spectrometry (TIMS) for high precision.[7][8]
- For the thorium fraction, measure the ion beams corresponding to Th-228 and any spike isotopes (e.g., Th-230, Th-232).
- For the uranium fraction, measure the ion beam for U-232.
- Correct for instrumental mass bias using certified isotopic standards (e.g., IRMM-035 for thorium).[9]

4. Data Analysis and Age Calculation:

- Calculate the atom ratio of Th-228 / U-232 from the measured ion intensities.
- Calculate the age (t) using the following equation, derived from the radioactive decay formula:
- $t = - (1 / \lambda_{\text{Th228}}) * \ln(1 - (N_{\text{Th228}} / N_{\text{U232}}) * (\lambda_{\text{Th228}} / (\lambda_{\text{Th228}} - \lambda_{\text{U232}})))$
- Where N is the number of atoms of the nuclide and λ is the decay constant ($\ln(2)/T_{1/2}$).

Visualization: Age Determination Workflow



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Caption: Workflow for U-232/Th-228 age determination.

Application 2: Tracing Material History and Provenance

The presence and concentration of U-232 provide crucial clues about the history of a nuclear material. Since U-232 is formed through specific nuclear reactions, its concentration can indicate the type of reactor it was produced in, the neutron energy spectrum, and whether the material is reprocessed uranium.^[1]

Core Principle: U-232 as a Process Signature

U-232 is primarily formed from the following reaction pathways, often involving trace amounts of thorium or protactinium in the fuel, or through reactions with U-235:

- **Thorium Pathway:** Neutron capture by Thorium-232 (²³²Th), which is often present in uranium ores.
- **(n,2n) Reactions:** High-energy neutrons causing (n,2n) reactions on U-233 or Pa-233.
- **Protactinium Pathway:** Neutron capture on Protactinium-231 (²³¹Pa), a decay product of U-235.^[10]

The relative abundance of U-232 compared to other uranium isotopes (e.g., U-235, U-236) can help distinguish, for example, uranium contaminated with reprocessed fuel from material made entirely of reprocessed uranium.^[2]

Data Presentation: Illustrative U-232 Signatures

Material Type	Typical U-232 Content (relative to U)	Forensic Significance
Natural Uranium	Not present	Baseline material; presence of U-232 indicates irradiation.
Low Enriched Uranium (LEU)	Varies; typically low	Indicates irradiation, potentially in a power reactor.
Reprocessed Uranium (RepU)	Elevated levels (ppb range)	Definitive indicator of fuel reprocessing. The concentration can hint at the fuel burnup and cooling time.
Uranium from Thorium Fuel Cycle	Significantly elevated levels	Strong indicator of origin from a thorium-based reactor or fuel cycle. ^[5]

Note: Absolute concentrations are highly variable and depend on specific irradiation conditions.

Experimental Protocol: U-232 Isotopic Abundance

The protocol for determining the isotopic abundance of U-232 for provenance purposes is similar to the analysis stage of age dating but focuses on the uranium fraction.

1. Sample Preparation:

- Dissolve a known mass of the uranium sample in high-purity nitric acid.

2. Chemical Separation:

- While not always necessary if using high-resolution mass spectrometry, separating uranium from the bulk matrix can improve measurement quality.

- Use anion exchange chromatography (e.g., UTEVA resin) as described in the age-dating protocol to produce a pure uranium fraction.

3. Instrumental Analysis:

- Analyze the purified uranium fraction using MC-ICP-MS or TIMS.
- Measure the ion beams for all relevant uranium isotopes: U-232, U-234, U-235, U-236, and U-238.
- Use a certified uranium standard (e.g., CRM 124) to correct for mass bias and validate the measurements.[\[8\]](#)

4. Data Analysis:

- Calculate the atom ratios of U-232 to other isotopes, such as $^{232}\text{U}/^{235}\text{U}$ or $^{232}\text{U}/^{238}\text{U}$.
- Compare these isotopic signatures to known data from different production pathways, reactors, and material types to infer the material's history.[\[1\]](#)

Visualization: Logic of Provenance Determination



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Caption: Logical flow for using U-232 to infer material history.

Application 3: Isotope Dilution Analysis (IDA)

U-232 is an ideal tracer or "spike" for accurately quantifying other uranium isotopes (U-234, U-235, U-238) in a sample using Isotope Dilution Mass Spectrometry (IDMS).^[11] Because U-232 does not exist in nature, adding a precisely known quantity to a sample allows for highly accurate concentration measurements, as it corrects for chemical yield losses during sample preparation and separation.^[11]

Experimental Protocol: Uranium Quantification using U-232 Spike

1. Spike Calibration:

- The concentration and isotopic composition of the U-232 spike solution must be accurately known. This is typically done by "reverse IDMS" against a certified uranium standard.

2. Sample Spiking and Equilibration:

- Add a precisely weighed amount of the calibrated U-232 spike solution to a precisely weighed amount of the dissolved sample.^[11]
- The amount of spike added should be chosen to yield a U-232 peak of similar magnitude to the uranium isotopes being measured.^[11]
- Ensure isotopic equilibration between the spike and sample, often by heating or chemical treatment.

3. Chemical Separation:

- Purify the uranium from the sample matrix using the anion exchange method described previously to prepare a clean sample for mass spectrometry.

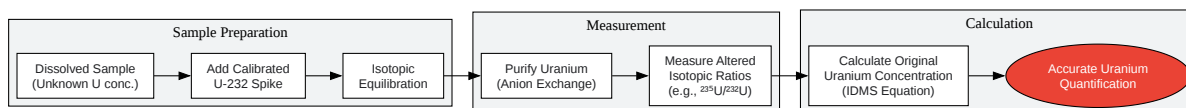
4. Instrumental Analysis:

- Measure the altered isotopic ratios (e.g., U-235/U-232, U-238/U-232) in the spiked sample using MC-ICP-MS or TIMS.

5. Data Analysis and Calculation:

- Calculate the concentration of the uranium isotope of interest (e.g., U-235) in the original sample using the isotope dilution equation.

Visualization: Isotope Dilution Analysis Workflow



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Caption: Workflow for quantifying uranium using U-232 spike IDMS.

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